

Proper Disposal Procedures for 3-Methoxy-2(1H)-pyridone

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Compound of Interest

Compound Name: 3-Methoxy-2(1H)-pyridone

Cat. No.: B1346937

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This document provides essential safety and logistical information for the proper disposal of **3-Methoxy-2(1H)-pyridone** (CAS No. 20928-63-6), intended for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Immediate Safety and Hazard Information

3-Methoxy-2(1H)-pyridone is a chemical that requires careful handling. Based on its hazard classifications, appropriate personal protective equipment (PPE) must be worn at all times.

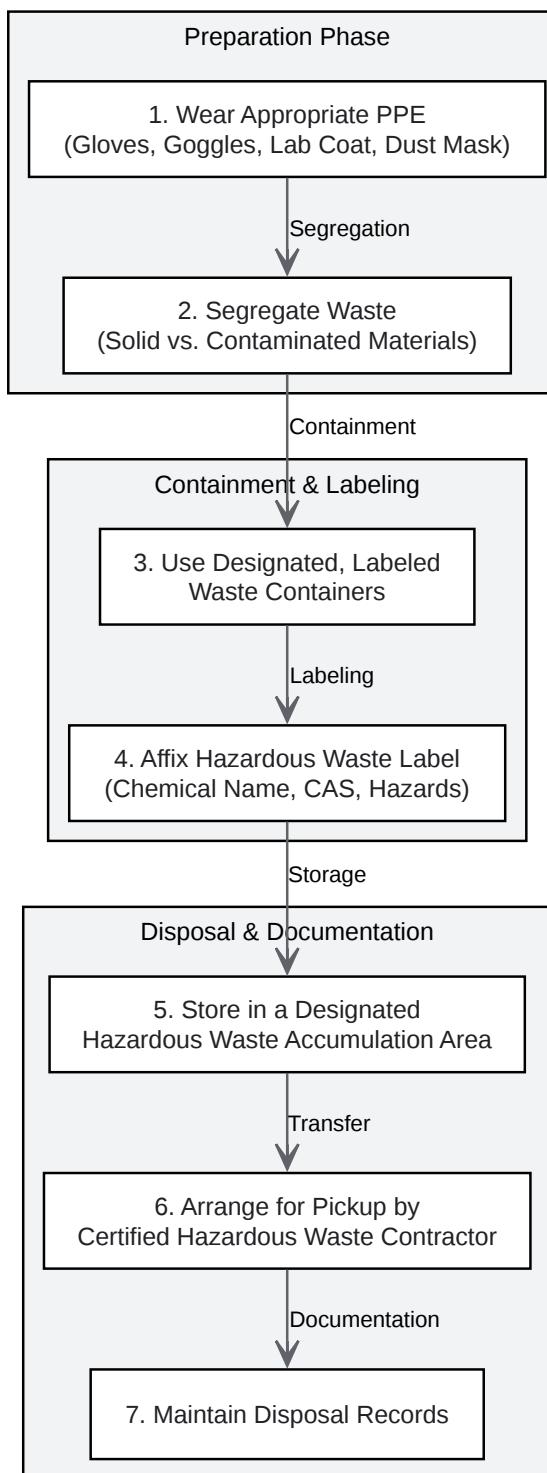
Hazard Identification and Personal Protective Equipment (PPE)

Hazard Classification	GHS Hazard Statement	Pictogram	Required PPE
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	pictogram: "Exclamation Mark"	Chemical-resistant gloves, Lab coat, Safety glasses with side shields
Skin Irritation (Category 2)	H315: Causes skin irritation	pictogram: "Exclamation Mark"	Chemical-resistant gloves, Lab coat
Eye Irritation (Category 2)	H319: Causes serious eye irritation	pictogram: "Exclamation Mark"	Safety glasses with side shields or goggles
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	pictogram: "Exclamation Mark"	Dust mask type N95 (US) or equivalent, Use in a well-ventilated area or fume hood

Disposal Workflow

The proper disposal of **3-Methoxy-2(1H)-pyridone** follows a structured process to ensure safety and regulatory compliance. The following diagram illustrates the key steps from initial handling to final disposal.

Figure 1. Disposal Workflow for 3-Methoxy-2(1H)-pyridone

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 3-Methoxy-2(1H)-pyridone.**

Step-by-Step Disposal Procedures

The disposal of **3-Methoxy-2(1H)-pyridone** and its contaminated containers must be conducted in accordance with institutional policies and local, state, and federal regulations.

1. Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles.
- When handling the solid form, a dust mask (N95 or equivalent) is necessary to prevent respiratory irritation.

2. Waste Segregation

- Solid Waste: Unused or expired **3-Methoxy-2(1H)-pyridone** should be collected as solid chemical waste. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Materials: Any materials that have come into contact with **3-Methoxy-2(1H)-pyridone**, such as weighing paper, gloves, and pipette tips, should be considered contaminated waste. These items must be disposed of as hazardous waste.

3. Waste Container and Labeling

- Place solid **3-Methoxy-2(1H)-pyridone** and contaminated materials into a designated, sealable, and chemically compatible hazardous waste container.
- The container must be clearly labeled with a hazardous waste tag. The label should include:
 - The full chemical name: "**3-Methoxy-2(1H)-pyridone**"
 - CAS Number: "20928-63-6"
 - The associated hazards (e.g., "Harmful if swallowed," "Causes skin and eye irritation," "May cause respiratory irritation").[\[1\]](#)[\[2\]](#)

4. Storage

- Store the sealed waste container in a designated and secure hazardous waste accumulation area.
- This area should be well-ventilated and away from incompatible materials. The storage class for this chemical is 11 (Combustible Solids).

5. Final Disposal

- The disposal of the waste container must be handled by a certified hazardous waste disposal contractor. Contact your institution's EHS office to arrange for pickup and disposal.
- Do not attempt to dispose of this chemical down the drain or in regular trash.
- The general recommendation is to "Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at time of disposal." [1]

6. Record Keeping

- Maintain accurate records of the amount of **3-Methoxy-2(1H)-pyridone** disposed of and the date of disposal, in accordance with your institution's protocols.

Disclaimer: The disposal procedures outlined above are a general guide. It is imperative to consult your institution's specific safety protocols and your local and national environmental regulations to ensure full compliance.

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References

- 1. echemi.com [echemi.com]
- 2. 3-Methoxy-2-pyridone | C6H7NO2 | CID 88731 - PubChem [pubchem.ncbi.nlm.nih.gov]

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